

Essential Safety and Logistical Information for Handling Ruvonoflast (RU44790)

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Compound of Interest

Compound Name: RU44790

Cat. No.: B1680179

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides crucial safety protocols and logistical plans for the management of Ruvonoflast, also known as **RU44790** and NT-0796, with the CAS Number 2272917-13-0. Adherence to these guidelines is essential to minimize risk and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling Ruvonoflast, appropriate personal protective equipment is mandatory to prevent exposure. The following table summarizes the required PPE.

PPE Category	Specification	Purpose
Hand Protection	Chemical-impermeable gloves	To prevent skin contact.
Body Protection	Suitable protective clothing (e.g., lab coat)	To protect against accidental spills and contamination of personal clothing.
Eye and Face Protection	Safety glasses with side-shields or goggles	To protect eyes from dust particles and splashes.
Respiratory Protection	Use in a well-ventilated area. A respirator may be necessary if dust is generated.	To avoid inhalation of the compound.

Handling and Storage Protocols

Proper handling and storage are critical to maintain the integrity of Ruvonoflast and the safety of laboratory personnel.

Handling:

- Work in a well-ventilated area to minimize inhalation exposure.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Prevent contact with skin and eyes by wearing the appropriate PPE.[\[1\]](#)
- Employ non-sparking tools to prevent ignition.[\[1\]](#)
- Take measures to prevent fires caused by electrostatic discharge.[\[1\]](#)

Storage:

- Keep the container tightly closed.[\[1\]](#)
- Store in a dry, cool, and well-ventilated place.[\[1\]](#)
- Store separately from foodstuff containers and incompatible materials.[\[1\]](#)

Emergency First-Aid Procedures

In the event of accidental exposure to Ruvonoflast, immediate action is crucial.

Exposure Route	First-Aid Measures
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with soap and plenty of water. Consult a doctor. [1]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor. [1]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [1]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a doctor.

Disposal Plan

The disposal of Ruvonoflast and its contaminated waste must be handled with care to prevent environmental contamination.

Waste Collection:

- Collect all waste material, including contaminated gloves, labware, and any unused product, in suitable and closed containers.[\[1\]](#)
- Clearly label the waste containers as hazardous waste with the full chemical name.

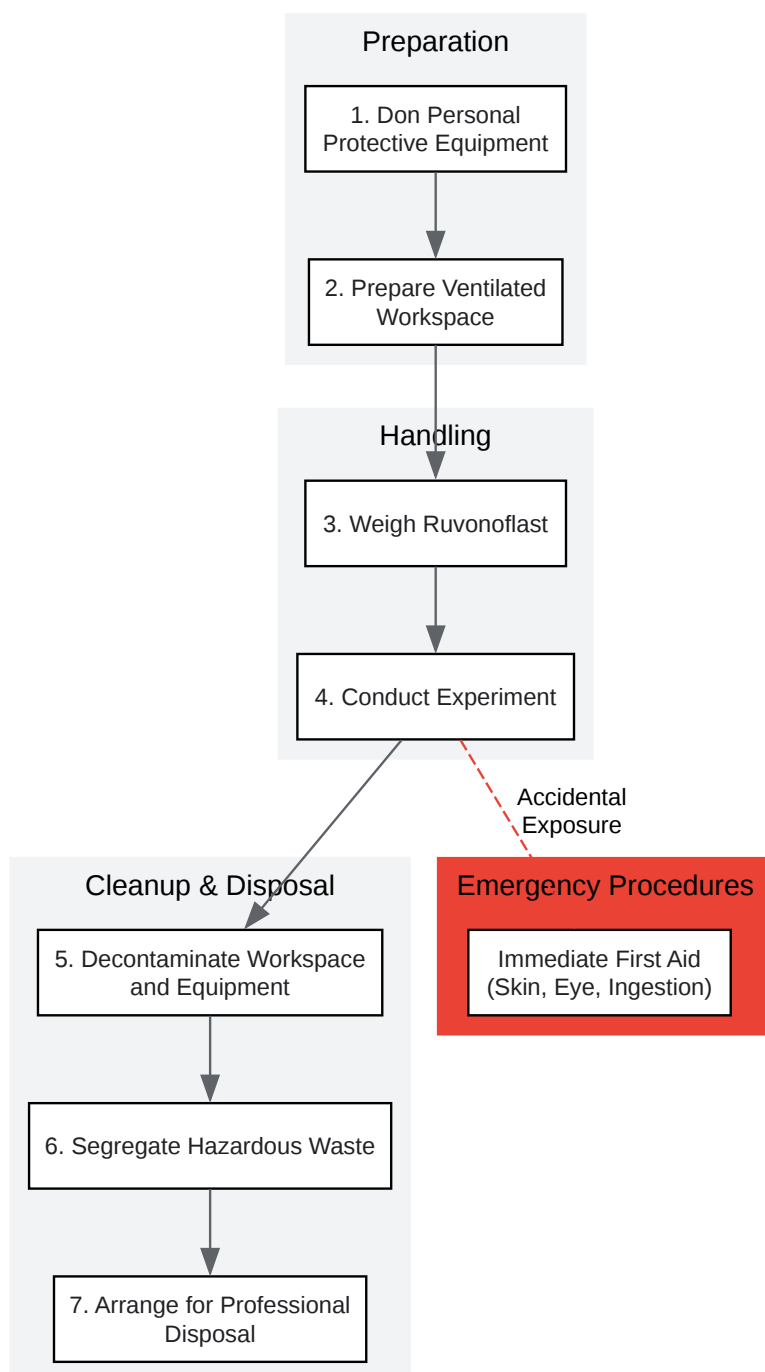
Disposal Procedure:

- Arrange for disposal with a licensed hazardous waste management company.
- Do not allow the chemical to enter drains or the environment.[\[1\]](#)
- All disposal activities must be in accordance with local, state, and federal regulations.

Experimental Workflow and Safety Diagram

The following diagram illustrates the standard workflow for handling Ruvonoflast, incorporating the essential safety checkpoints.

Workflow for Safe Handling of Ruvonoflast (RU44790)



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Caption: Workflow for the safe handling and disposal of Ruvonoflast.

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References

- 1. targetmol.com [targetmol.com]
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